

An In-depth Technical Guide to 1-Iodo-2,3-dimethoxybenzene

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Compound of Interest

Compound Name: **1-Iodo-2,3-dimethoxybenzene**

Cat. No.: **B052624**

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Iodo-2,3-dimethoxybenzene**, with a focus on its molecular weight and applications in organic synthesis. This document is intended for researchers, scientists, and drug development professionals who utilize halogenated aromatic compounds as intermediates in the synthesis of complex molecules.

Core Properties of 1-Iodo-2,3-dimethoxybenzene

1-Iodo-2,3-dimethoxybenzene is a substituted aromatic compound that serves as a valuable building block in various chemical reactions, particularly in the formation of carbon-carbon bonds. Its reactivity is influenced by the presence of the iodo group and the two methoxy substituents on the benzene ring.

Property	Value	Source
Molecular Weight	264.06 g/mol	[1] [2]
Molecular Formula	C ₈ H ₉ IO ₂	[1] [2]
CAS Number	25245-33-4	[1]
Appearance	Colorless oil	[3]
Purity	95%	[3]

Experimental Protocols

A common and powerful application of **1-Iodo-2,3-dimethoxybenzene** is in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. This reaction is fundamental in synthetic organic chemistry for the creation of biaryl structures, which are prevalent in many pharmaceutical compounds.

Suzuki-Miyaura Cross-Coupling of **1-Iodo-2,3-dimethoxybenzene**

Objective: To synthesize a 2,3-dimethoxybiphenyl derivative via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Materials:

- **1-Iodo-2,3-dimethoxybenzene**
- An arylboronic acid
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) $[Pd(PPh_3)_4]$)
- Base (e.g., Potassium carbonate (K_2CO_3))
- Anhydrous solvent (e.g., Toluene and water)
- Standard laboratory glassware (Schlenk flask, condenser, etc.)
- Magnetic stirrer and heating mantle
- Inert gas (Argon or Nitrogen)

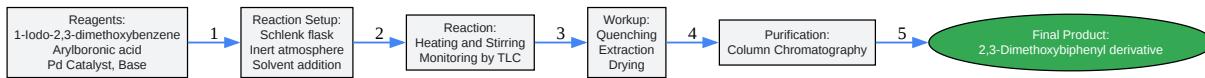
Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere, add **1-Iodo-2,3-dimethoxybenzene** (1.0 mmol), the arylboronic acid (1.2 mmol), and potassium carbonate (2.0 mmol).
- Add the palladium catalyst, $Pd(PPh_3)_4$ (0.05 mmol, 5 mol%).

- Add the degassed solvent system, for example, a mixture of toluene (5 mL) and water (1 mL).
- Heat the reaction mixture to a specified temperature (e.g., 100 °C) and stir vigorously.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent such as ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired biaryl compound.

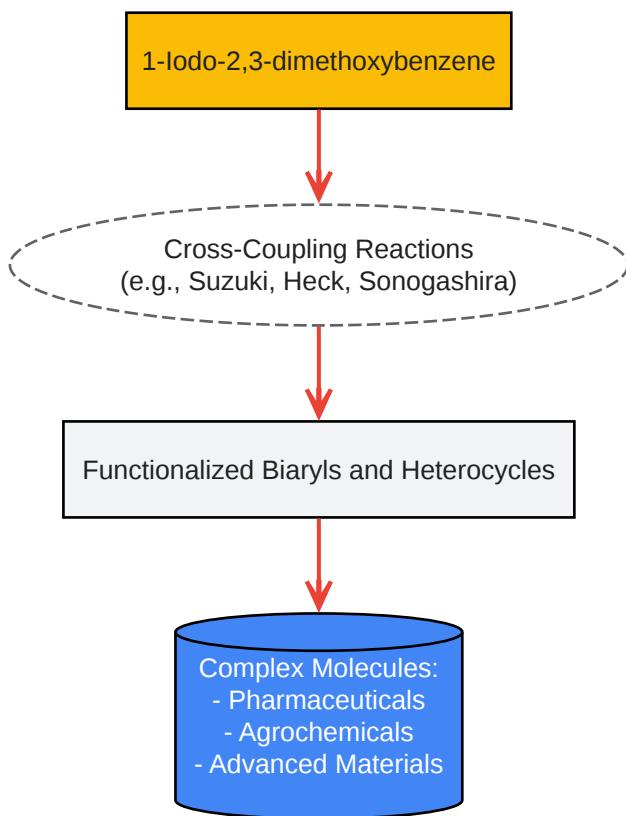
Visualizations

The following diagrams illustrate the experimental workflow for the Suzuki-Miyaura coupling reaction and the role of **1-Iodo-2,3-dimethoxybenzene** as a synthetic intermediate.



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A generalized experimental workflow for the Suzuki-Miyaura coupling reaction.



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The role of **1-Iodo-2,3-dimethoxybenzene** as a key synthetic intermediate.

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References

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